

# Technical Support Center: SRI-31142

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## Compound of Interest

Compound Name: SRI-31142

Cat. No.: B610991

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **SRI-31142**, with a specific focus on solubility issues in Dimethyl Sulfoxide (DMSO).

## Troubleshooting Guide

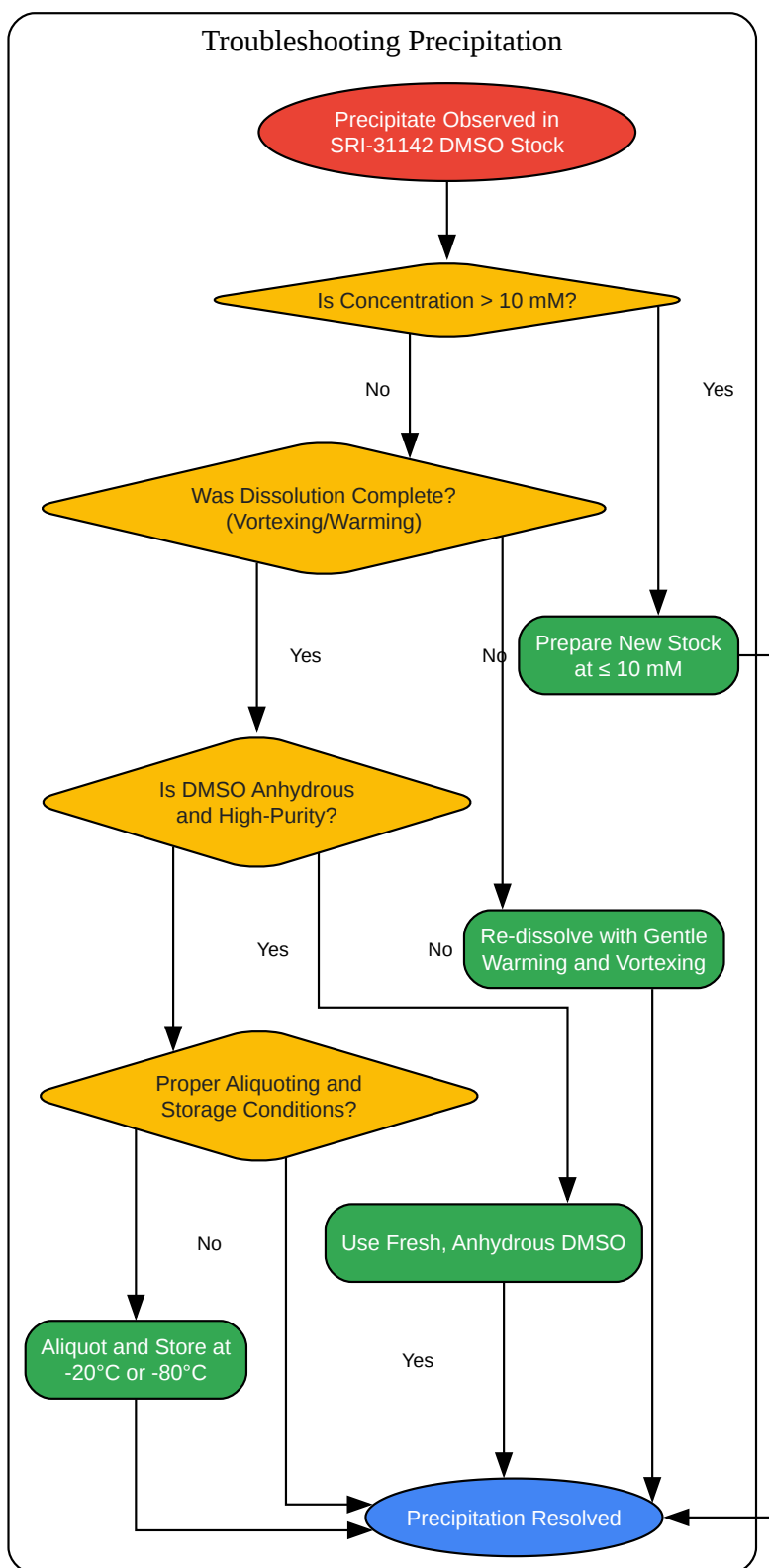
### Issue: Precipitate observed in SRI-31142 DMSO stock solution.

#### Possible Causes & Solutions:

- **Concentration Exceeds Solubility Limit:** The reported solubility of **SRI-31142** in DMSO is 10 mM.<sup>[1]</sup> Preparing solutions at concentrations higher than this may lead to precipitation.
  - **Recommendation:** Prepare a fresh stock solution at or below 10 mM. If a higher concentration is required, consider a different solvent or a co-solvent system, though solubility in other solvents is not widely reported.
- **Improper Dissolution Technique:** The compound may not have fully dissolved initially.
  - **Recommendation:** Ensure the solution is thoroughly mixed. Gentle warming (to 37°C) and vortexing can aid in dissolution. Allow the solution to return to room temperature to check for any precipitation.
- **Low-Quality DMSO:** The presence of water or other impurities in DMSO can reduce the solubility of compounds.

- Recommendation: Use anhydrous, high-purity DMSO.
- Freeze-Thaw Cycles: Repeated freeze-thaw cycles can cause compounds to precipitate out of solution.
  - Recommendation: Aliquot the stock solution into smaller, single-use volumes to minimize the number of freeze-thaw cycles.
- Storage Conditions: Improper storage can lead to compound degradation or precipitation.
  - Recommendation: Store the DMSO stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).<sup>[2]</sup>

## Experimental Workflow for Troubleshooting Precipitation



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Caption: Troubleshooting workflow for **SRI-31142** precipitation in DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended maximum concentration of **SRI-31142** in DMSO?

A1: The maximum recommended concentration for **SRI-31142** in DMSO is 10 mM.[1]

Q2: How should I prepare a stock solution of **SRI-31142** in DMSO?

A2: Please refer to the detailed "Experimental Protocol for Preparation of **SRI-31142** Stock Solution" below.

Q3: My **SRI-31142** powder won't dissolve in DMSO even at 10 mM. What should I do?

A3: If you are experiencing difficulty dissolving **SRI-31142**, you can try gentle warming (e.g., in a 37°C water bath for a few minutes) and vortexing. Ensure you are using high-purity, anhydrous DMSO. If the issue persists, the compound may have degraded, and it is advisable to use a fresh vial.

Q4: Can I store my **SRI-31142** DMSO stock solution at 4°C?

A4: It is not recommended to store the stock solution at 4°C. For short-term storage, -20°C is recommended for up to one month, and for long-term storage, -80°C is recommended for up to six months to maintain stability and prevent precipitation.[2]

Q5: What is the mechanism of action of **SRI-31142**?

A5: **SRI-31142** is a potent, putative allosteric inhibitor of the dopamine transporter (DAT).[2]

## Quantitative Data

Property	Value	Reference
Molecular Formula	C29H24N6	
Molecular Weight	456.54 g/mol	
Solubility in DMSO	10 mM	
Ki	1.9 nM	

## Experimental Protocols

### Protocol: Preparation of a 10 mM SRI-31142 Stock Solution in DMSO

Materials:

- **SRI-31142** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

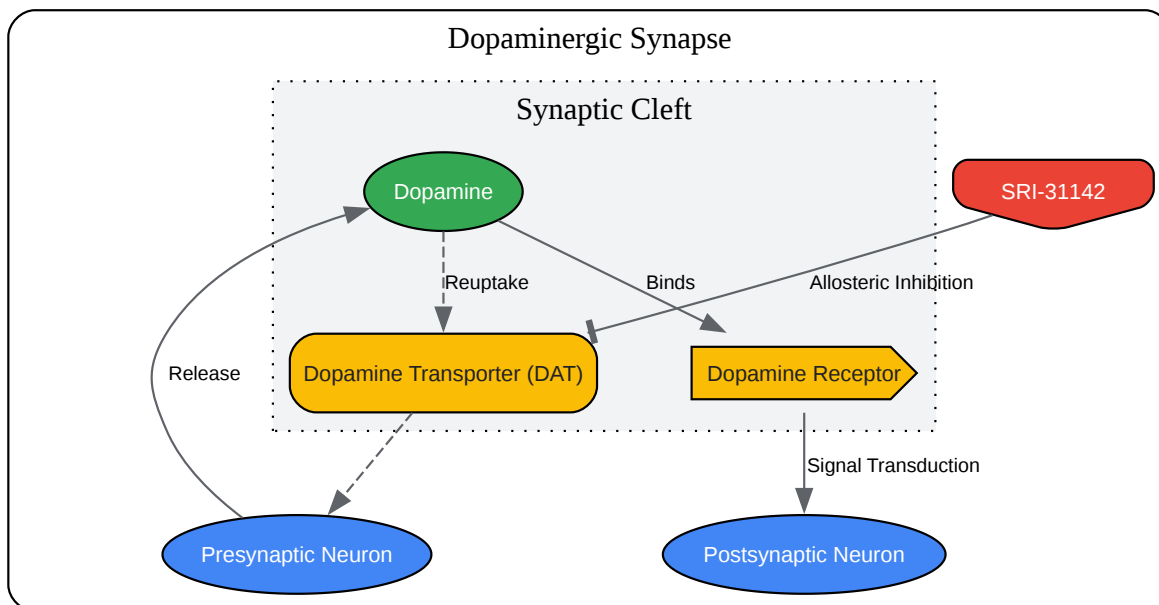
Procedure:

- Calculate the required mass of **SRI-31142**:
  - For 1 mL of a 10 mM stock solution, you will need 0.45654 mg of **SRI-31142** (Molecular Weight = 456.54 g/mol ).
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 456.54 \text{ g/mol} * 1000 \text{ mg/g} = 0.45654 \text{ mg}$
- Weigh the **SRI-31142** powder:
  - Carefully weigh out the calculated amount of **SRI-31142** and place it in a sterile microcentrifuge tube.
- Add DMSO:
  - Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the **SRI-31142** powder.
- Dissolve the compound:

- Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved.
- If necessary, gently warm the solution in a 37°C water bath for 2-5 minutes to aid dissolution. Vortex again.
- Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - For immediate use, the solution can be kept at room temperature.
  - For short-term storage (up to 1 month), store at -20°C.
  - For long-term storage (up to 6 months), aliquot into single-use volumes and store at -80°C. Avoid repeated freeze-thaw cycles.

## Signaling Pathway

**SRI-31142** acts as an allosteric inhibitor of the Dopamine Transporter (DAT). This transporter is responsible for the reuptake of dopamine from the synaptic cleft back into the presynaptic neuron, a process that terminates dopamine signaling. By inhibiting DAT, **SRI-31142** increases the concentration and duration of dopamine in the synapse, thereby enhancing dopaminergic neurotransmission.



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Caption: Mechanism of action of **SRI-31142** in the dopaminergic synapse.

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## References

- 1. SRI-31142 | DAT inhibitor | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
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